

Essential Safety and Operational Guidance for 2-Bromo-1-(4-cyclohexylphenyl)ethanone

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Compound of Interest

Compound Name:	2-Bromo-1-(4-cyclohexylphenyl)ethanone
Cat. No.:	B1271396

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Bromo-1-(4-cyclohexylphenyl)ethanone** was located. The following guidance is based on data for structurally similar alpha-bromo ketones and general laboratory safety principles. It is imperative to treat this compound as hazardous and to handle it with the utmost care in a controlled laboratory environment.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Bromo-1-(4-cyclohexylphenyl)ethanone**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Summary and Personal Protective Equipment

2-Bromo-1-(4-cyclohexylphenyl)ethanone is anticipated to be a hazardous substance. Based on data for analogous compounds, it is likely to cause skin corrosion/irritation, serious eye damage, and may cause respiratory irritation.^{[1][2][3]} All handling of this compound must be conducted in a well-ventilated chemical fume hood.^[4] Appropriate Personal Protective Equipment (PPE) is mandatory and should be selected based on a thorough risk assessment.

Table 1: Hazard Classification for Similar Alpha-Bromo Ketones

Hazard Class	Classification
Acute Toxicity, Oral	Warning (Harmful if swallowed)
Skin Corrosion/Irritation	Danger (Causes severe skin burns and eye damage) or Warning (Causes skin irritation)
Serious Eye Damage/Eye Irritation	Danger (Causes serious eye damage) or Warning (Causes serious eye irritation)
Acute Toxicity, Dermal	Warning (Harmful in contact with skin)
Acute Toxicity, Inhalation	Warning (Harmful if inhaled)
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation

This table is a composite based on hazard statements for structurally similar compounds.

Table 2: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield	Protects eyes from potential splashes and contact with the substance. [3] [4]
Hand Protection	Nitrile or other suitable chemical-resistant gloves	Prevents skin contact and absorption. [4] Regular glove changes are recommended.
Body Protection	Laboratory coat or other suitable protective clothing	Protects against contamination of personal clothing and skin. [4]
Respiratory Protection	Approved mask or respirator (e.g., N95 or higher)	To be used in case of insufficient ventilation or potential for aerosolization. [4]

Experimental Protocol: Safe Handling and Disposal

A systematic approach to handling **2-Bromo-1-(4-cyclohexylphenyl)ethanone** from receipt to disposal is crucial for minimizing risks.

Receiving and Storage

- Upon receipt, inspect the container for any signs of damage or leakage.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)
- The storage area should be clearly labeled with the appropriate hazard warnings.

Handling and Experimentation

- All handling of **2-Bromo-1-(4-cyclohexylphenyl)ethanone**, including weighing and transfers, must be conducted within a certified chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible and in good working order.[\[1\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area.
- Wash hands thoroughly after handling the compound, even if gloves were worn.[\[5\]](#)

Spill and Emergency Procedures

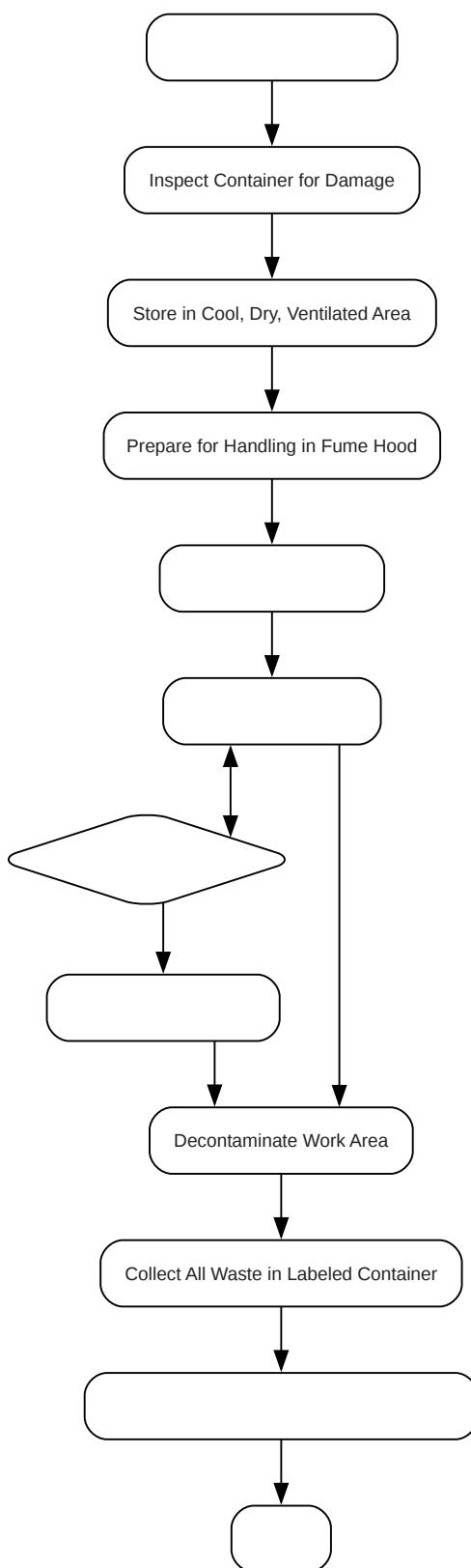
- Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[5\]](#) Seek immediate medical attention.
- Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[\[5\]](#) Seek immediate medical attention.
- Inhalation:** Move the individual to an area with fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[5\]](#)
- Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[5\]](#)

- Spill: In the event of a spill, evacuate the area. Use an inert absorbent material, such as sand or vermiculite, to contain the spill.^[4] Collect the absorbed material into a tightly closed, labeled container for proper disposal.^[4] Prevent the spilled material from entering drains or waterways.^[4]

Disposal Plan

- All waste materials, including the chemical itself and any contaminated consumables (e.g., gloves, absorbent materials, and glassware), must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Dispose of the chemical waste through a licensed and approved hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of halogenated organic compounds.^[1]

Workflow for Safe Handling and Disposal

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